

An In-depth Technical Guide on the Thermodynamic Properties of Nitrosyl Bromide Gas

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Compound of Interest

Compound Name: Nitrosyl bromide

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core thermodynamic properties of **Nitrosyl bromide** (NOBr) gas. The information is presented in a clear and structured format to facilitate understanding and application in research and development settings. This document summarizes key quantitative data, outlines detailed experimental methodologies for their determination, and provides visualizations of the relevant chemical processes.

Core Thermodynamic Properties

Nitrosyl bromide is a red gas at room temperature, and its thermodynamic properties are crucial for understanding its reactivity and stability.^[1] The key thermodynamic parameters for NOBr gas under standard conditions (298.15 K and 1 bar) are summarized in the table below.

Thermodynamic Property	Symbol	Value	Units
Standard Molar Enthalpy of Formation	$\Delta_f H^\circ$	82.13	kJ/mol
Standard Molar Entropy	S°	273.53	J/mol·K
Molar Heat Capacity at Constant Pressure	C_p	45.5	J/mol·K

Data sourced from the NIST WebBook.[\[2\]](#)

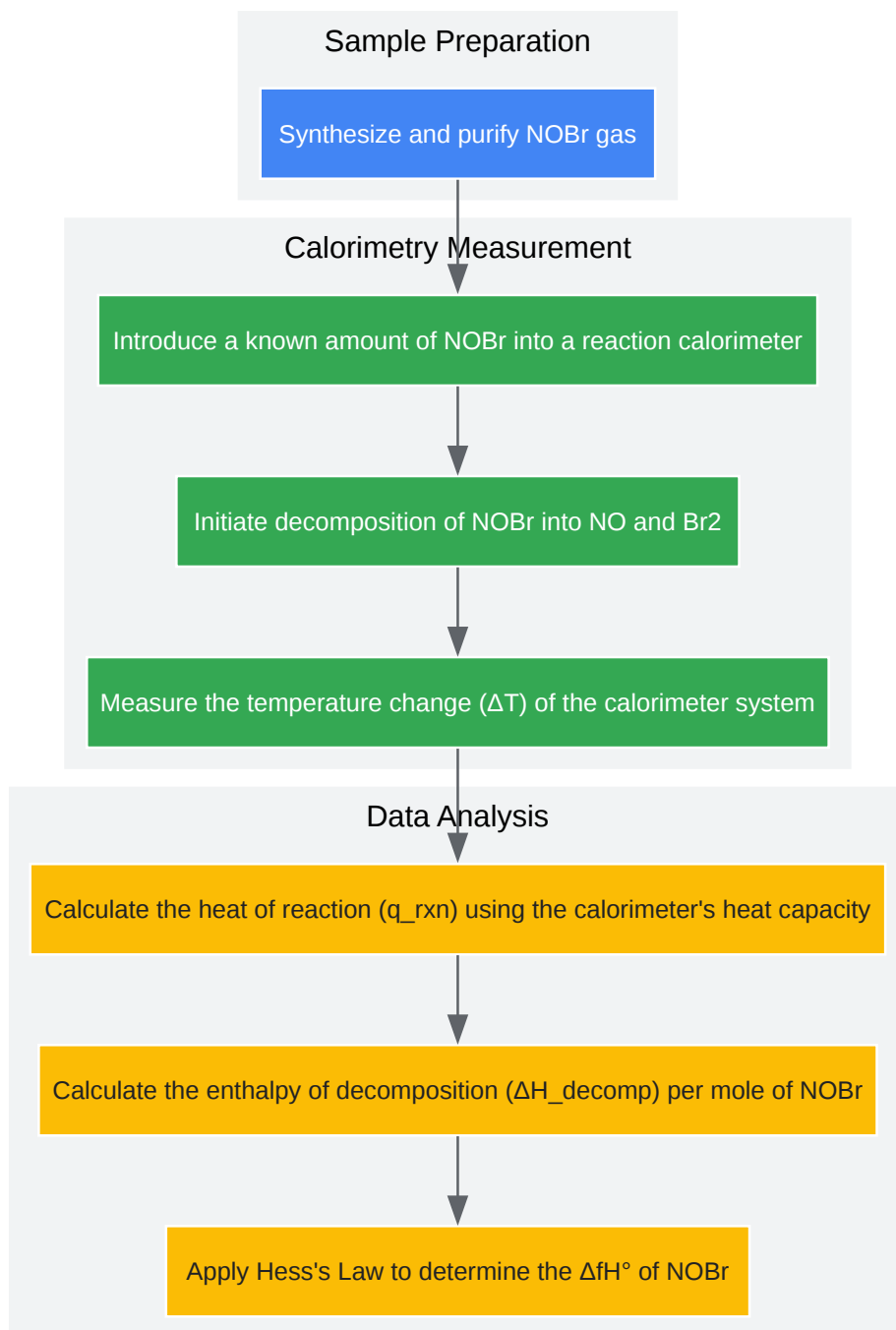
Experimental Protocols for Determining Thermodynamic Properties

The accurate determination of the thermodynamic properties of **Nitrosyl bromide** gas requires precise experimental techniques. The following sections describe representative methodologies for measuring its enthalpy of formation, entropy, and for studying its decomposition equilibrium.

Determination of the Standard Molar Enthalpy of Formation ($\Delta_f H^\circ$) by Calorimetry

The standard molar enthalpy of formation of **Nitrosyl bromide** gas can be determined indirectly using reaction calorimetry, by measuring the heat evolved or absorbed in a reaction involving NOBr. A common method is to study the heat of decomposition.

Experimental Workflow:

Workflow for Calorimetric Determination of $\Delta_f H^\circ$ of NOBr[Click to download full resolution via product page](#)Calorimetric Determination of $\Delta_f H^\circ$ of NOBr

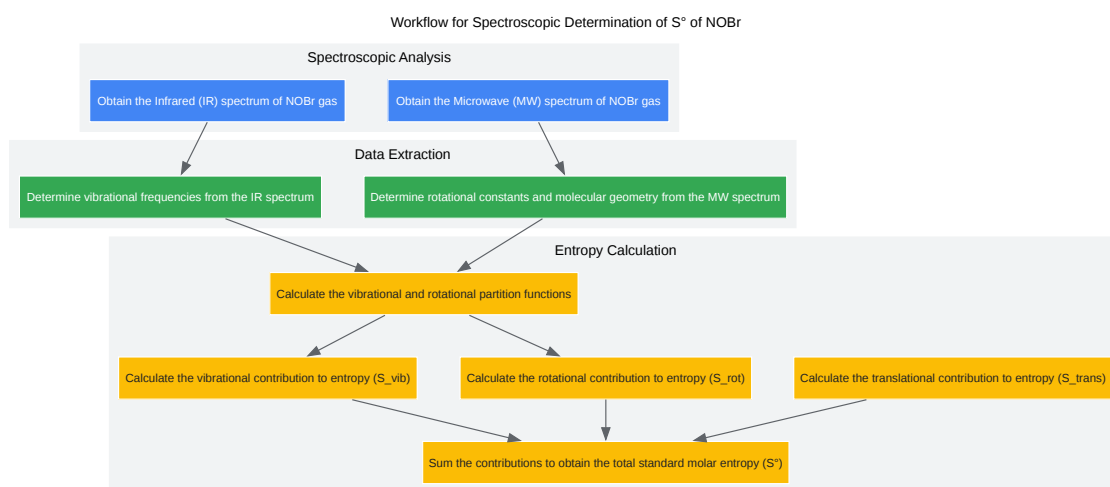
Methodology:

- **Synthesis and Purification of NOBr:** **Nitrosyl bromide** is synthesized by the direct reaction of nitric oxide (NO) with bromine (Br₂). The resulting gas is purified to remove any unreacted starting materials or byproducts.
- **Calorimeter Setup:** A high-precision reaction calorimeter, such as a bomb calorimeter, is used. The heat capacity of the calorimeter is determined beforehand by a standard reaction with a known enthalpy change.
- **Sample Introduction:** A precisely measured amount (moles) of purified NOBr gas is introduced into the reaction vessel of the calorimeter.
- **Decomposition Initiation:** The decomposition of NOBr into NO and Br₂ is initiated. This can be achieved by providing a small energy input, such as a spark or a rapid temperature increase, to overcome the activation energy of the decomposition reaction.
- **Temperature Measurement:** The temperature of the calorimeter is monitored with high precision throughout the reaction. The maximum temperature change (ΔT) resulting from the decomposition is recorded.
- **Calculation of Heat of Reaction:** The heat of reaction (q_{rxn}) is calculated using the formula: $q_{\text{rxn}} = -C_{\text{cal}} \cdot \Delta T$ where C_{cal} is the heat capacity of the calorimeter.
- **Calculation of Enthalpy of Decomposition:** The molar enthalpy of decomposition (ΔH_{decomp}) is then determined by dividing the heat of reaction by the number of moles of NOBr decomposed.
- **Application of Hess's Law:** The standard molar enthalpy of formation of NOBr ($\Delta_f H^\circ(\text{NOBr})$) is calculated using Hess's Law and the known standard molar enthalpies of formation of the products (NO and Br₂): $2\text{NOBr(g)} \rightarrow 2\text{NO(g)} + \text{Br}_2\text{(g)}$ $\Delta H_{\text{decomp}} = [2 \cdot \Delta_f H^\circ(\text{NO})] - [2 \cdot \Delta_f H^\circ(\text{NOBr})]$ By rearranging the equation and substituting the known values, the $\Delta_f H^\circ$ of NOBr can be determined.

Determination of Standard Molar Entropy (S°) by Spectroscopy

The standard molar entropy of a gas can be determined from its molecular properties obtained through spectroscopic techniques, such as infrared (IR) and microwave spectroscopy. These methods provide information about the vibrational and rotational energy levels of the molecule.

Experimental Workflow:



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Spectroscopic Determination of S° of NOBr

Methodology:

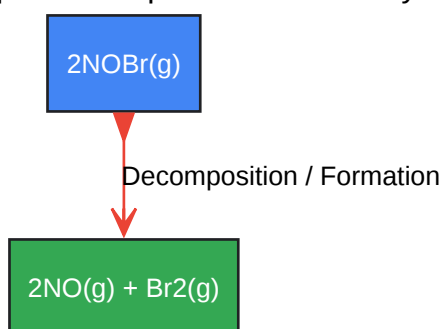
- **Infrared (IR) Spectroscopy:** A sample of purified NOBr gas is introduced into the sample cell of an IR spectrometer. The IR spectrum is recorded, showing absorption bands corresponding to the fundamental vibrational modes of the NOBr molecule. From the positions of these bands, the vibrational frequencies (ν) are determined.
- **Microwave (MW) Spectroscopy:** The microwave spectrum of NOBr gas is obtained using a microwave spectrometer. This provides highly accurate measurements of the rotational constants (A, B, C) of the molecule. From these constants, the moments of inertia and the precise molecular geometry (bond lengths and bond angle) can be determined.
- **Calculation of Partition Functions:**
 - **Vibrational Partition Function (q_{vib}):** Calculated for each vibrational mode using the determined vibrational frequencies.
 - **Rotational Partition Function (q_{rot}):** Calculated using the rotational constants obtained from the microwave spectrum.
- **Calculation of Entropy Contributions:** The total standard molar entropy (S°) is the sum of the translational, rotational, vibrational, and electronic contributions. For a non-linear molecule like NOBr at standard temperature, the main contributions are:
 - **Translational Entropy (S_{trans}):** Calculated using the Sackur-Tetrode equation, which depends on the molecular mass and temperature.
 - **Rotational Entropy (S_{rot}):** Calculated from the rotational partition function.
 - **Vibrational Entropy (S_{vib}):** Calculated from the vibrational partition functions for each vibrational mode.
 - The electronic contribution is typically negligible for NOBr at standard temperature as the ground electronic state is non-degenerate.
- **Total Entropy:** The individual contributions are summed to give the total standard molar entropy of the gas.

Study of Decomposition Equilibrium

The decomposition of **Nitrosyl bromide** is a reversible reaction that reaches equilibrium. The equilibrium constant (K_p or K_c) can be determined by measuring the partial pressures or concentrations of the reactants and products at equilibrium.

Reaction Equilibrium:

Decomposition Equilibrium of Nitrosyl Bromide



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Decomposition of **Nitrosyl Bromide**

Methodology:

- **Reaction Setup:** A known initial amount of NOBr gas is placed in a sealed reaction vessel of a known volume. The vessel is equipped with a pressure sensor and a means to measure the composition of the gas mixture at equilibrium, such as a gas chromatograph (GC) or a mass spectrometer (MS).
- **Equilibration:** The vessel is maintained at a constant temperature, and the system is allowed to reach equilibrium. The total pressure inside the vessel is monitored until it becomes constant, indicating that equilibrium has been reached.^{[3][4][5][6][7]}
- **Equilibrium Analysis:**

- Using a Pressure Sensor: The total pressure at equilibrium is measured. From the stoichiometry of the reaction, the partial pressures of NOBr, NO, and Br₂ can be calculated.
- Using GC or MS: A sample of the gas mixture at equilibrium is withdrawn and analyzed to determine the molar concentrations or mole fractions of each component.
- Calculation of the Equilibrium Constant (K_p): The equilibrium constant in terms of partial pressures (K_p) is calculated using the following expression: $K_p = \frac{(P_{\text{NO}})^2 \cdot (P_{\text{Br}_2})}{(P_{\text{NOBr}})^2}$ where P represents the partial pressure of each gas at equilibrium.

Conclusion

This technical guide has provided a detailed overview of the key thermodynamic properties of **Nitrosyl bromide** gas, including its standard molar enthalpy of formation, standard molar entropy, and molar heat capacity. Representative experimental protocols for the determination of these properties through calorimetry and spectroscopy, as well as for the study of its decomposition equilibrium, have been outlined. The provided data and methodologies are essential for researchers and professionals working with this compound, enabling a deeper understanding of its chemical behavior and facilitating its application in various scientific and industrial fields.

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